

CAS number and molecular formula of Damascenine

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Compound of Interest

Compound Name: **Damascenine**

Cat. No.: **B1214179**

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A Comprehensive Technical Guide to Damascenine

For Researchers, Scientists, and Drug Development Professionals

Abstract

Damascenine, a naturally occurring alkaloid primarily isolated from the seeds of *Nigella damascena* L., has garnered significant interest within the scientific community. This technical guide provides a comprehensive overview of **Damascenine**, including its chemical identity, physicochemical properties, and key biological activities. Detailed experimental protocols for its isolation and for assessing its anti-inflammatory effects are presented to facilitate further research and development. This document aims to serve as a valuable resource for professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Chemical Identity and Physicochemical Properties

Damascenine, also known as methyl 3-methoxy-2-(methylamino)benzoate or Nigelline, is an alkaloid with the Chemical Abstracts Service (CAS) registry number 483-64-7.^{[1][2][3]} Its molecular formula is C₁₀H₁₃NO₃, and it has a molecular weight of 195.22 g/mol.^{[1][3][4]}

Table 1: Chemical Identifiers of **Damascenine**

Identifier	Value
CAS Number	483-64-7 [1] [2] [3]
Molecular Formula	C10H13NO3 [1] [3] [4]
IUPAC Name	methyl 3-methoxy-2-(methylamino)benzoate [1] [4]
Synonyms	Nigelline, Methyldamascenine, METHYL 3-METHOXY-2-(METHYLAMINO)BENZOATE [4]
Molecular Weight	195.22 g/mol [3] [4]

Table 2: Physicochemical Properties of **Damascenine**

Property	Value
Appearance	Almost colorless or pale straw-colored liquid; solidifies to an opaque crystalline mass or white crystals in the cold.
Melting Point	27-29 °C [3]
Boiling Point	270 °C (with slight decomposition); 147 °C at 10 mmHg [3]
Solubility	Insoluble in water; Freely soluble in alcohol, ether, chloroform, petroleum ether, and oils. [3]
Odor	Nutmeg-like odor [3]

Experimental Protocols

Isolation of Damascenine from *Nigella damascena* Seeds

A fast and efficient protocol for the isolation of **damascenine** from the essential oil of *Nigella damascena* seeds has been developed using high-performance counter-current chromatography (HPCCC).[\[5\]](#)[\[6\]](#)

Methodology:

- Essential Oil Extraction: The essential oil is obtained from the seeds of *Nigella damascena* through hydrodistillation.
- HPCCC Separation:
 - Instrument: A high-performance counter-current chromatograph.
 - Solvent System: A mixture of petroleum ether, acetonitrile, and acetone in a ratio of 2:1.5:0.5 (v/v/v).[5][6]
 - Mode of Operation: Reversed-phase mode.[5][6]
 - Procedure: The essential oil is subjected to HPCCC using the specified solvent system. The separation is monitored, and fractions are collected.
- Purification and Identification: The fractions containing **damascenine** are pooled, and the solvent is evaporated. The purity of the isolated **damascenine** is assessed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. This method has been reported to yield **damascenine** with a purity of 99.47% within 12 minutes.[5][6]

Assessment of Anti-inflammatory Activity in LPS-Stimulated Human Neutrophils

This protocol details the ex vivo evaluation of the anti-inflammatory effects of **Damascenine** on lipopolysaccharide (LPS)-stimulated human neutrophils.[5][6]

Methodology:

- Isolation of Human Neutrophils:
 - Human neutrophils are isolated from the peripheral blood of healthy donors using density gradient centrifugation.
- Cell Culture and Treatment:

- Isolated neutrophils are cultured in an appropriate medium.
- The cells are pre-incubated with varying concentrations of **Damascenine** for a specified period.
- Stimulation:
 - Following pre-incubation, the neutrophils are stimulated with lipopolysaccharide (LPS) to induce an inflammatory response.
- Measurement of Inflammatory Mediators:
 - The cell culture supernatants are collected after the incubation period.
 - The levels of pro-inflammatory cytokines such as Interleukin-1 β (IL-1 β), Interleukin-8 (IL-8), and Tumor Necrosis Factor- α (TNF- α) are quantified using Enzyme-Linked Immunosorbent Assay (ELISA) kits.
 - The production of Matrix Metallopeptidase 9 (MMP-9) is also measured using appropriate assays.
- Data Analysis:
 - The results are expressed as the percentage of inhibition of cytokine or enzyme production compared to the LPS-stimulated control group. Statistical analysis is performed to determine the significance of the observed effects.

Biological Activity and Signaling Pathways

Damascenine has demonstrated significant anti-inflammatory properties. Studies have shown that it can inhibit the release of key pro-inflammatory mediators in LPS-stimulated human neutrophils.[\[5\]](#)[\[6\]](#)

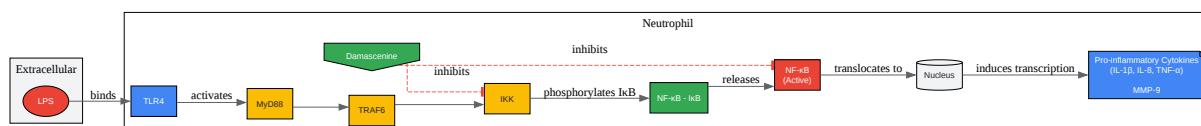
Anti-inflammatory Effects

In vitro studies have revealed that **Damascenine** significantly inhibits the release of IL-1 β and IL-8.[\[6\]](#) Furthermore, it has been shown to decrease the production of MMP-9, an enzyme involved in tissue remodeling during inflammation, to a level comparable to the anti-

inflammatory drug dexamethasone.[5][6] While **Damascenine** also inhibits the release of TNF- α , its effect is reportedly weaker than that of dexamethasone.[5][6]

Proposed Signaling Pathway of Damascenine's Anti-inflammatory Action

The following diagram illustrates the proposed mechanism of **Damascenine**'s inhibitory effect on the inflammatory signaling pathway in LPS-stimulated neutrophils.



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